

Personal protective equipment for handling D-Erythrose-4-13C

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Compound of Interest

Compound Name: *D-Erythrose-4-13C*

Cat. No.: *B12407368*

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Essential Safety and Handling of D-Erythrose-4-13C

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of specialized chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the personal protective equipment (PPE), operational handling, and disposal of **D-Erythrose-4-13C**, a stable isotope-labeled carbohydrate.

Personal Protective Equipment (PPE)

When handling **D-Erythrose-4-13C**, adherence to standard laboratory safety protocols is crucial. Although D-Erythrose is not classified as a hazardous substance, appropriate PPE should be worn to prevent potential contact and ensure personal safety.[\[1\]](#)

| PPE Category | Item | Specification |
|-----------------|----------------------------------|--|
| Hand Protection | Chemical-resistant gloves | Nitrile or other suitable material. |
| Eye Protection | Safety glasses with side shields | Conforming to OSHA 29 CFR 1910.133 or European Standard EN166. [1] |
| Skin and Body | Laboratory coat | Standard lab coat to prevent skin exposure. [1] |
| Respiratory | Not generally required | Use in a well-ventilated area. If dusts or aerosols may be generated, use a NIOSH-approved respirator. |

Operational Handling and Storage

Proper handling and storage are vital to maintain the integrity of **D-Erythrose-4-13C** and ensure a safe laboratory environment.

Handling:

- Avoid contact with skin and eyes.[\[1\]](#)[\[2\]](#)
- Do not breathe in mist, vapors, or spray.[\[1\]](#)[\[2\]](#)
- Ensure adequate ventilation in the work area.[\[1\]](#)
- Wash hands thoroughly after handling.

Storage:

- Keep the container tightly closed.[\[2\]](#)
- Store in a dry and well-ventilated place.
- For long-term stability, refrigeration is recommended.[\[2\]](#)

Disposal Plan

D-Erythrose-4-13C is a stable isotope-labeled compound and is not radioactive.[3][4]

Therefore, its disposal does not require special radiological waste procedures.

Disposal Guidelines:

- Dispose of the compound in accordance with local, state, and federal regulations for non-hazardous chemical waste.
- The waste from stable isotope-labeled compounds is generally treated similarly to common chemical waste.[4]
- Avoid mixing with radioactive waste.[3][4]
- For spills, absorb with an inert material such as sand or silica gel and place in a suitable, closed container for disposal.[1][2]

Visual Workflow for Safe Handling

The following diagram illustrates the key procedural steps for the safe handling of **D-Erythrose-4-13C** from receipt to disposal.



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Caption: Workflow for the safe handling of **D-Erythrose-4-13C**.

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